

# Application Note: Analysis of Formothion using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: *Formothion*

Cat. No.: *B1673548*

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## Introduction

**Formothion** is an organophosphate insecticide and acaricide.[1][2] Its analysis in various matrices, particularly in food and environmental samples, is crucial for ensuring consumer safety and monitoring environmental contamination. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used technique for the sensitive and selective determination of **Formothion** residues. This application note provides a comprehensive overview and detailed protocols for the analysis of **Formothion** using GC-MS and GC-MS/MS.

## Principle of Analysis

The analysis of **Formothion** by GC-MS involves the extraction of the analyte from the sample matrix, followed by separation on a gas chromatographic column and detection by a mass spectrometer. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a commonly employed sample preparation technique that efficiently extracts a wide range of pesticides, including **Formothion**, from complex matrices.[3][4][5] Following extraction and cleanup, the sample extract is injected into the GC-MS system. In the gas chromatograph, **Formothion** is separated from other components based on its volatility and interaction with the stationary phase of the column. The separated analyte then enters the mass spectrometer, where it is ionized, and the resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ), providing both qualitative and quantitative information. For enhanced selectivity and sensitivity, tandem mass spectrometry (GC-MS/MS) is often preferred, which involves the

selection of a specific precursor ion for **Formothion** and its fragmentation to produce characteristic product ions.

## Experimental Protocols

### 1. Sample Preparation: Modified QuEChERS Method

This protocol is suitable for the extraction of **Formothion** from fruit and vegetable matrices.

Materials and Reagents:

- Homogenized sample (10-15 g)
- Acetonitrile (ACN)
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and  $\text{MgSO}_4$
- Centrifuge tubes (50 mL)
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$  and 1 g  $\text{NaCl}$ ).
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at  $\geq 3000$  rcf for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE tube containing PSA and  $\text{MgSO}_4$  for cleanup.

- Vortex the d-SPE tube for 30 seconds.
- Centrifuge the tube at  $\geq 3000$  rcf for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis. An aliquot can be transferred to an autosampler vial.

## 2. Instrumental Analysis: GC-MS/MS

Instrumentation: A gas chromatograph coupled to a triple quadrupole mass spectrometer (GC-MS/MS) is recommended for high sensitivity and selectivity.

### GC Conditions:

- Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness (or equivalent)
- Injection Volume: 1  $\mu$ L
- Inlet Temperature: 250  $^{\circ}$ C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
  - Initial temperature: 70  $^{\circ}$ C, hold for 2 minutes
  - Ramp to 150  $^{\circ}$ C at 25  $^{\circ}$ C/min
  - Ramp to 300  $^{\circ}$ C at 10  $^{\circ}$ C/min, hold for 5 minutes

### MS/MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- Transfer Line Temperature: 280  $^{\circ}$ C

- Ion Source Temperature: 230 °C
- MRM Transitions for **Formothion**:
  - Precursor Ion (m/z): 224.0
  - Product Ions (m/z) and Collision Energies (CE):
    - 125.0 (Quantifier)
    - 93.0 (Qualifier)
    - 196.0 (Qualifier)

## Data Presentation

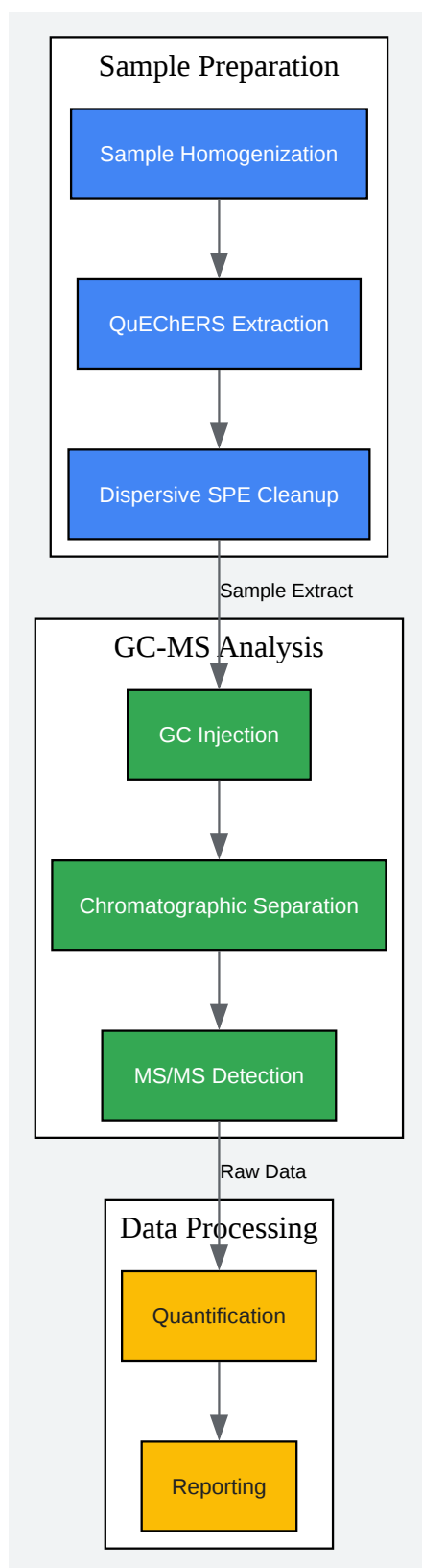
Table 1: Quantitative Data for **Formothion** Analysis

Parameter	Value	Matrix	Reference
Limit of Quantification (LOQ)	2 µg/kg	Fruits and Vegetables	
Recovery	95%	Pepper	
Recovery	70-120%	Honey and Honeybee	
Retention Time	5.841 min	Food Samples	
Retention Time	6.34 min	Fruits and Vegetables	

Table 2: Mass Spectrometric Parameters for **Formothion**

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Use	Reference
224.0	125.0	20	Quantifier	
224.0	93.0	5	Qualifier	
224.01	125.01	15	-	
224.01	196.01	10	-	

## Visualizations



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Caption: Experimental workflow for **Formothion** analysis.



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Caption: Logical steps in GC-MS analysis of **Formothion**.

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## References

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